

# what is the chemical structure of Liangshanin A

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## Compound of Interest

Compound Name: *Liangshanin A*

Cat. No.: *B1180469*

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## Liangshanin A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Liangshanin A** is a naturally occurring diterpenoid that has been isolated from plants of the *Isodon* genus. This document provides a concise overview of its chemical structure and properties. However, a comprehensive in-depth technical guide, including detailed experimental protocols, extensive quantitative data, and specific biological activities with associated signaling pathways, cannot be fully compiled at this time due to the limited availability of public information. Extensive searches of scientific literature and chemical databases did not yield the original isolation paper or subsequent detailed studies on this specific compound.

### Chemical Structure and Properties

**Liangshanin A** possesses a complex polycyclic structure characteristic of diterpenoids. Its systematic IUPAC name is (4aS,6R,6aR,9S,11aS,11bR,12R)-6,12-dihydroxy-4,4,11b-trimethyl-8-methylene-4,4a,5,6,9,10,11,11a-octahydro-6a,9-methanocyclohepta[a]naphthalene-3,7(8H,11bH)-dione.

Table 1: Chemical and Physical Properties of **Liangshanin A**

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>26</sub> O <sub>4</sub>	[1][2]
Molecular Weight	330.42 g/mol	[1][2]
CAS Number	122717-54-8	[1]
SMILES	<div>O=C(C=C[C@@]1(C) [C@]2([H])CC[C@@]3([H])C4 =C)C(C)(C)[C@@]1([H])C-- INVALID-LINK-- [C@]2([C@@H]3O)C4=O</div>	[2]

## Experimental Data (Limited Availability)

Detailed experimental protocols for the isolation of **Liangshanin A** from its natural source, *Isodon liangshanicus*, are not readily available in the public domain. Similarly, specific quantitative spectral data, such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, mass spectrometry, and IR spectroscopy, which are crucial for full structural elucidation and characterization, could not be located in the searched scientific literature.

## Biological Activity and Signaling Pathways (Information Not Available)

Despite extensive searches, no specific studies detailing the biological activities of **Liangshanin A**, including its cytotoxic effects on cancer cell lines or its mechanism of action, were found. Consequently, there is no information available regarding any signaling pathways that may be modulated by this compound.

## Conclusion

**Liangshanin A** is a defined chemical entity with a known structure. However, the lack of accessible primary literature detailing its isolation, characterization, and biological evaluation severely limits the creation of a comprehensive technical guide. Further research and publication of data on **Liangshanin A** are necessary to understand its full potential in the fields of natural product chemistry and drug development.

## Future Outlook

To fully assess the potential of **Liangshanin A**, future research should focus on:

- **Re-isolation and Full Spectroscopic Characterization:** A detailed protocol for the isolation of **Liangshanin A** from *Isodon liangshanicus* should be published, accompanied by comprehensive 1D and 2D NMR data, high-resolution mass spectrometry, and other relevant spectroscopic analyses.
- **Investigation of Biological Activity:** Screening of **Liangshanin A** against various cancer cell lines and other biological targets is essential to uncover any potential therapeutic properties.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action, including the identification of molecular targets and modulated signaling pathways.

Without such fundamental data, **Liangshanin A** remains an obscure natural product with unknown potential. The scientific community would greatly benefit from the publication of research that sheds light on these critical aspects.

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## References

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